

Technical Guide: Physical Properties of 1,2-bis(dibromomethyl)benzene

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Compound of Interest

Compound Name: 1,2-Bis(dibromomethyl)benzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **1,2-bis(dibromomethyl)benzene**. The information is intended to support research and development activities where this compound is of interest.

Core Physical Properties

1,2-bis(dibromomethyl)benzene is a tetrabrominated derivative of o-xylene.^[1] Its fundamental physical characteristics are summarized below.

Property	Value	Source
Molecular Formula	C8H6Br4	^[2]
Molecular Weight	421.75 g/mol	^[2]
CAS Number	13209-15-9	^[2] ^[3]
Appearance	Off-white solid	^[1]
Melting Point	115-116 °C	^[1]

Note: Data for boiling point, density, and solubility of **1,2-bis(dibromomethyl)benzene** are not readily available in the reviewed literature.

Distinguishing from a Related Compound

It is critical to distinguish **1,2-bis(dibromomethyl)benzene** from the similarly named 1,2-bis(bromomethyl)benzene. The latter is a dibrominated compound with different physical properties. For clarity, the properties of this related compound are provided in the table below.

Property	Value	Source
Molecular Formula	C8H8Br2	[4] [5] [6]
Molecular Weight	263.96 g/mol	[4] [6]
CAS Number	91-13-4	[4] [5] [6] [7]
Appearance	White to light cream crystals or crystalline powder	[4]
Melting Point	91-94 °C	[4] [8]
Boiling Point	140 °C at 20 mmHg	[4] [8]
Density	1.96 g/mL at 25 °C	[4] [8]
Solubility	Soluble in ethanol, ether, chloroform; slightly soluble in petroleum ether. It hydrolyzes in water.	[9] [10]

Experimental Protocols

Synthesis of 1,2-bis(dibromomethyl)benzene

A documented method for the synthesis of **1,2-bis(dibromomethyl)benzene** involves the photochemical bromination of o-xylene.[\[1\]](#)

Materials:

- o-xylene
- Elemental bromine (dried with concentrated sulfuric acid)

- Dry carbon tetrachloride

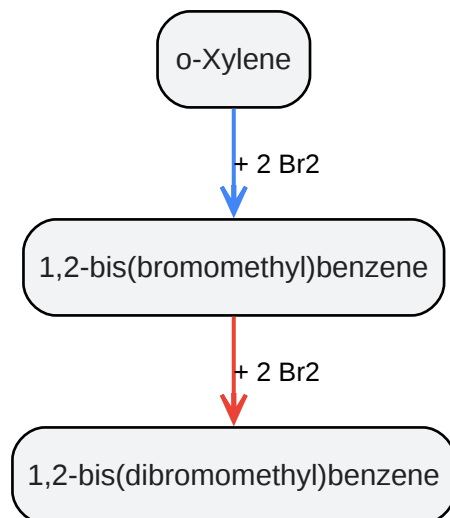
Procedure:

- Dissolve 0.2 mole of o-xylene in a five-fold amount of dry carbon tetrachloride in a two-necked flask equipped with a reflux condenser and a dropping funnel. The dropping funnel should dip into the liquid.
- Heat the mixture to boiling.
- Add 0.82 mole of dried elemental bromine dropwise. The rate of addition should be controlled to ensure the carbon tetrachloride dripping from the reflux condenser remains nearly colorless.
- Irradiate the mixture with a 500-watt photolamp throughout the bromine addition. This reaction typically takes 2-10 hours.
- The evolved hydrogen bromide gas is directed through the reflux condenser to a water trap.
- After the reaction is complete, stop the irradiation and cool the solution.
- Wash the cooled solution sequentially with ice-water, ice-cold aqueous sodium bicarbonate solution, and again with ice-water.
- Dry the organic layer with magnesium sulfate.
- Evaporate the carbon tetrachloride under vacuum.
- Purify the resulting residue by crystallization from chloroform. This process yields **1,2-bis(dibromomethyl)benzene** with a reported melting point of 114-116 °C.[\[11\]](#)

Visualized Logical Relationship

The following diagram illustrates the synthetic pathway from o-xylene to **1,2-bis(dibromomethyl)benzene**, highlighting the intermediate formation of 1,2-bis(bromomethyl)benzene.

Synthetic Pathway of Brominated o-Xylenes



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Caption: Synthetic pathway of brominated o-xylenes.

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